

Section 1: Physicochemical Identity & Specifications

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Compound of Interest

Compound Name: *Penicillin G-d5 Potassium Salt*
(phenyl-d5)

Cat. No.: *B15142916*

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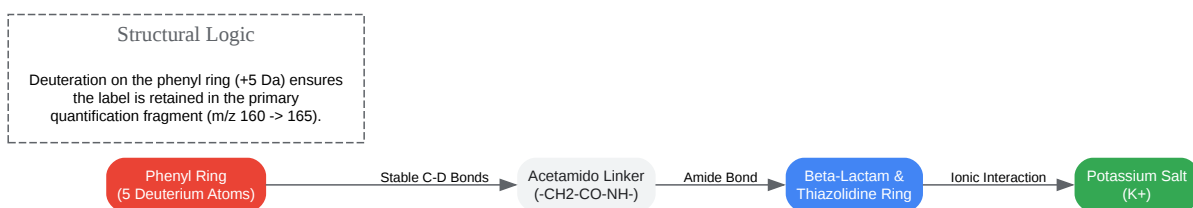
Unlike commodity chemicals, stable isotopes often lack unique CAS registry numbers for every salt form.^[2] Researchers must distinguish between the labeled and unlabeled identifiers to ensure regulatory compliance and procurement accuracy.^[2]

Nomenclature and Registry

Parameter	Details
Chemical Name	Penicillin G-d5 Potassium Salt (Benzylpenicillin-d5 Potassium)
Labeling Position	Phenyl-d5 (Pentadeuterophenyl)
CAS Number	Not Formally Assigned (Referenced via parent CAS 113-98-4 with "d5" notation)
Parent CAS (Unlabeled)	113-98-4 (Potassium Salt); 61-33-6 (Free Acid)
Chemical Formula	
Molecular Weight	377.51 g/mol (Potassium Salt)
Free Acid MW	~339.41 g/mol (Used for mass spec ion calculations)
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, and DMSO

Structural Configuration

The deuterium labeling is located specifically on the benzyl side chain.[2] This placement is strategic: it is metabolically stable and retained in the primary fragment ions used for Multiple Reaction Monitoring (MRM) transitions.[1][2]



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Figure 1: Structural segmentation of Penicillin G-d5. The red node indicates the site of isotopic labeling.[2]

Section 2: The Role of Deuterated Standards in Mass Spectrometry

In high-throughput bioanalysis (e.g., food safety testing, pharmacokinetic studies), "matrix effects" are the primary source of error.[1][2] Co-eluting compounds from the sample (phospholipids in plasma, proteins in milk) can suppress or enhance the ionization of Penicillin G.[1][2]

Why Penicillin G-d5?

- Co-Elution: It elutes at virtually the same retention time as Penicillin G.[2]
- Ionization Tracking: It experiences the exact same suppression/enhancement environment as the analyte.[2]
- Correction Mechanism: By calculating the Area Ratio (Analyte Area / IS Area), the variability is mathematically canceled out.[2]

The "Deuterium Effect" Note: Deuterated compounds may elute slightly earlier than their non-deuterated counterparts on Reverse Phase (C18) columns due to slightly weaker lipophilic interactions.[2] This shift is typically negligible (< 0.1 min) but confirms isotopic purity.[2]

Section 3: Experimental Methodology

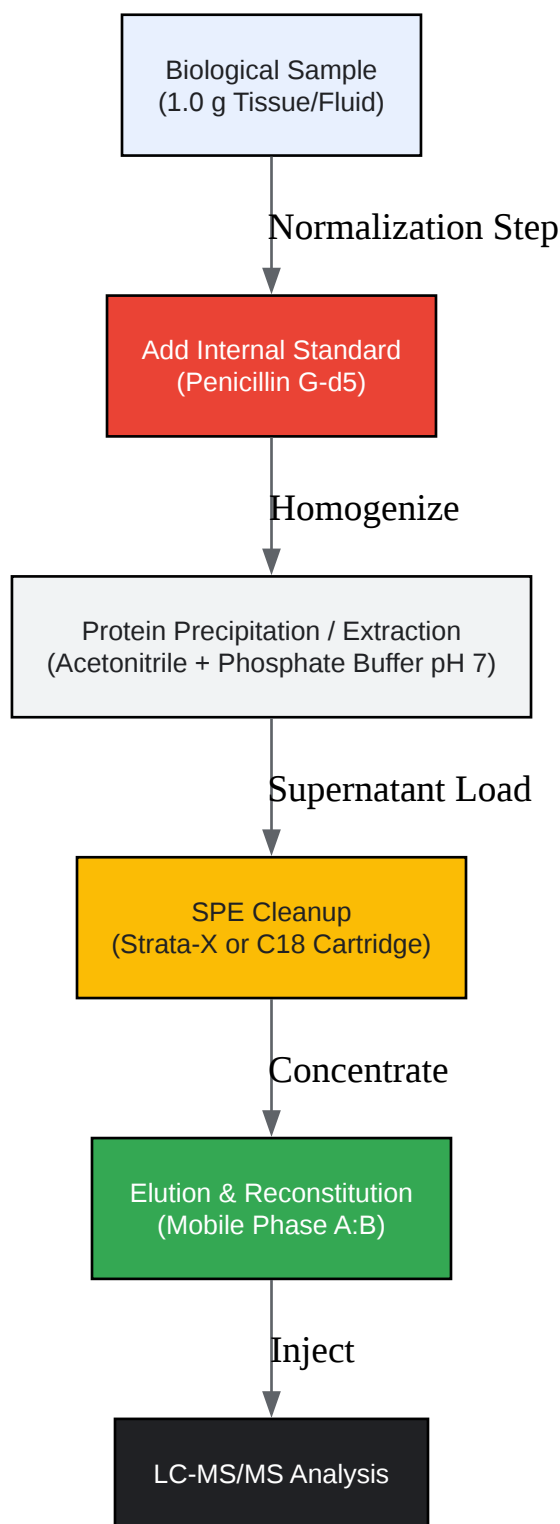
This protocol outlines the quantification of Penicillin G in biological tissue (e.g., bovine muscle or citrus fruit) using Penicillin G-d5 as the Internal Standard.[1][2]

Stock Solution Preparation

- Solvent: Water:Methanol (50:50 v/v).[2] Penicillin G is unstable in acidic conditions; avoid acidic diluents for storage.[2]
- Concentration: Prepare a 1.0 mg/mL master stock.

- Storage: Aliquot and store at -20°C. Stability is critical; hydrolysis of the beta-lactam ring occurs rapidly at room temperature.[2]

Sample Extraction Workflow



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Figure 2: Step-by-step extraction workflow ensuring the Internal Standard compensates for recovery losses at every stage.

LC-MS/MS Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.[1][2]
- Column: C18 (e.g., 100 x 2.1 mm, 1.7 μ m).[2]
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[2]
 - B: 0.1% Formic Acid in Acetonitrile.[2]
- MRM Transitions (Quantification):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Fragment Origin
Penicillin G	335.1	176.0	Phenylacetyl-amino-ketene
Penicillin G-d5	340.1	181.0	Labeled Phenylacetyl-amino-ketene

Note: The mass shift of +5 Da is conserved in the product ion, validating the stability of the label on the phenyl ring during fragmentation.

Section 4: Quality Control & Validation

To ensure data integrity (E-E-A-T), the following validation steps are mandatory:

- Isotopic Purity Check: Inject a high concentration of Penicillin G-d5 alone.[2] Monitor the unlabeled transition (335 $\rightarrow$ 176). Signal should be < 0.5% of the labeled signal to prevent "cross-talk" that biases results.[2]

- Signal-to-Noise (S/N): The IS peak must have an S/N > 20:1 in the matrix to ensure precise integration.[1][2]
- Carryover: Inject a blank after the highest standard. Penicillin G is "sticky"; ensure the needle wash (e.g., MeOH:Water:Isopropanol) effectively removes residues.[1][2]

References

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